

A Comprehensive Technical Guide to Methyl 6-methylnicotinate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 6-thien-2-ylnicotinate*

CAS No.: *179408-53-8*

Cat. No.: *B070898*

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An important note on the topic: Initial searches for "**Methyl 6-thien-2-ylnicotinate**" did not yield specific results. However, substantial data is available for a closely related compound, "Methyl 6-methylnicotinate." This guide will focus on Methyl 6-methylnicotinate, assuming a possible typographical error in the original query. This pivot allows for a comprehensive and data-supported technical overview as requested.

Introduction

Methyl 6-methylnicotinate is a pyridine derivative that serves as a crucial intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds.^[1] Its molecular structure, featuring a pyridine ring substituted with both a methyl and a methyl ester group, provides a versatile scaffold for further chemical modifications. This guide offers an in-depth exploration of its chemical identity, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

IUPAC Name and Synonyms

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is methyl 6-methylpyridine-3-carboxylate.^[2]

It is also known by several synonyms, including:

- Methyl 6-methyl-3-pyridinecarboxylate
- 6-Methylnicotinic acid methyl ester
- 3-(Methoxycarbonyl)-6-methylpyridine

Chemical Structure

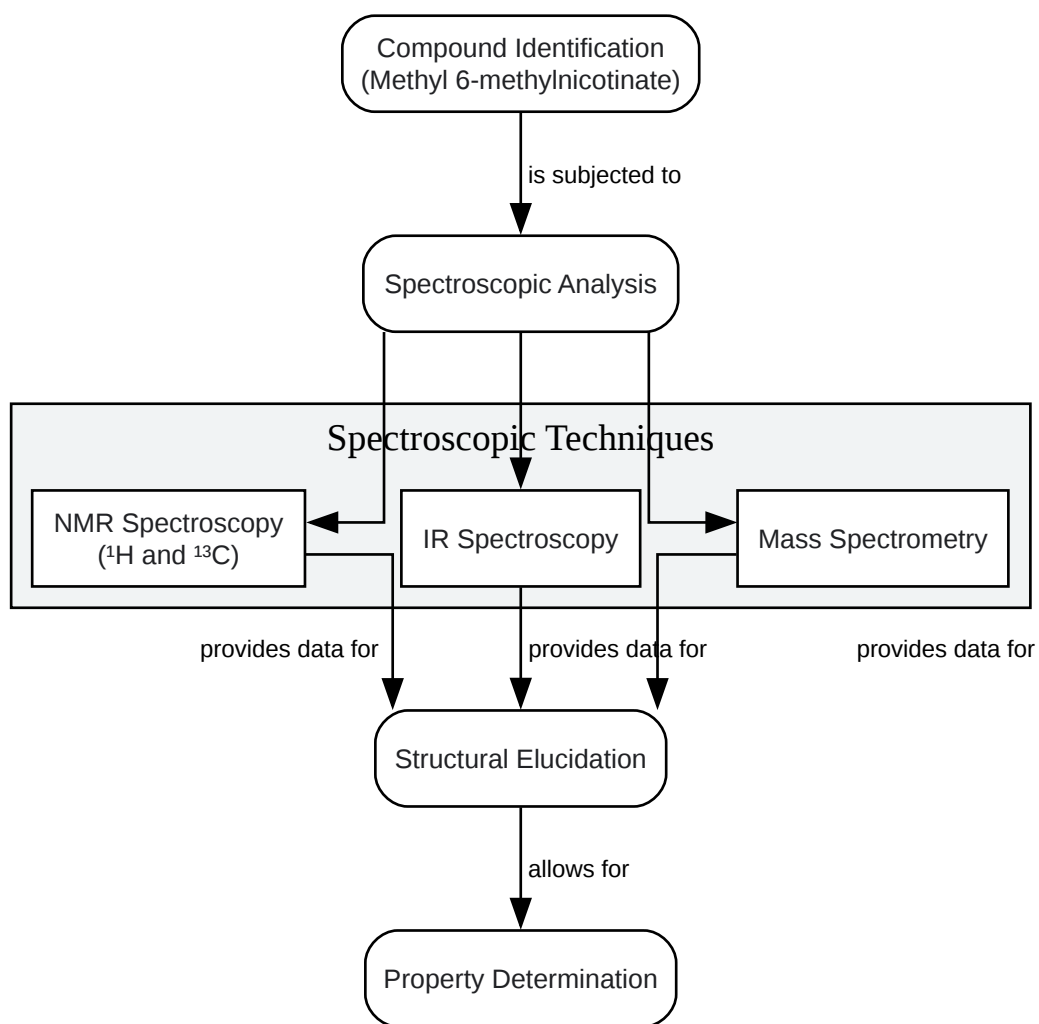
The chemical structure of Methyl 6-methylnicotinate is characterized by a pyridine ring with a methyl group at the 6-position and a methyl ester group at the 3-position.

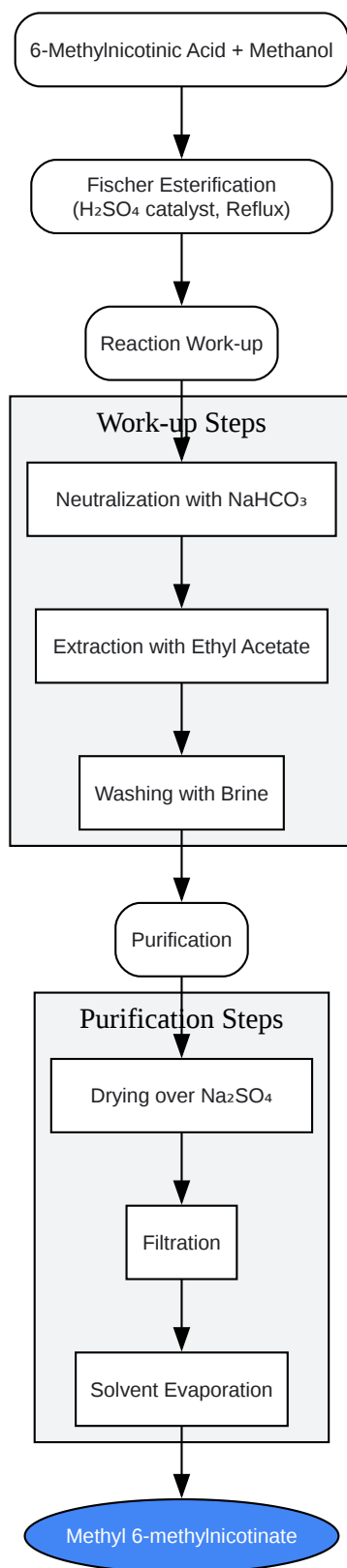
Molecular Formula: $C_8H_9NO_2$ ^[2]

Molecular Weight: 151.16 g/mol ^[2]

CAS Number: 5470-70-2^[2]

Below is a diagram illustrating the workflow for determining the chemical structure and properties of Methyl 6-methylnicotinate.





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Sources

- 1. CAS 5470-70-2: Methyl 6-methylnicotinate | CymitQuimica [cymitquimica.com]
- 2. Methyl 6-methylnicotinate | C₈H₉NO₂ | CID 231548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 6-methylnicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b070898/docs#a-comprehensive-technical-guide-to-methyl-6-methylnicotinate>]

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